Structural Biology of the Endothelin A Receptor: An In-depth Technical Guide

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Compound of Interest

Compound Name: *ETA antagonist 1*

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This technical guide provides a comprehensive overview of the structural biology of the endothelin A receptor (ETAR), a critical player in vascular physiology and a key target for drug development. This document details its structure, signaling mechanisms, and the experimental methodologies used to elucidate its function, presenting quantitative data in a clear, comparative format.

Introduction to the Endothelin A Receptor

The endothelin A receptor (ETAR) is a class A G protein-coupled receptor (GPCR) that plays a crucial role in regulating vascular tone and cell proliferation.[1] As a seven-transmembrane domain (7TM) receptor, it is primarily activated by the potent vasoconstrictor peptide endothelin-1 (ET-1).[2] The ETAR is predominantly located on vascular smooth muscle cells, where its activation leads to sustained vasoconstriction.[2] Dysregulation of the ET-1/ETAR signaling axis is implicated in various cardiovascular diseases, including pulmonary arterial hypertension and heart failure, making it an important therapeutic target.[3]

Molecular Structure

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The three-dimensional structure of the human ETAR in complex with its endogenous ligand, ET-1, and the Gq protein has been determined by cryo-electron microscopy (cryo-EM), providing unprecedented insights into its activation and signaling mechanisms.[4] The overall structure reveals the canonical seven-transmembrane helical bundle characteristic of GPCRs. The cryo-EM structure of the ET-1-bound ETAR-Gq complex (PDB ID: 8HCQ) was solved at a resolution of 3.01 Å.

Key Structural Features:

- Transmembrane Domain (TMD): Composed of seven alpha-helices that span the cell membrane, forming a binding pocket for ET-1.
- Extracellular Loops (ECLs): Involved in ligand recognition and binding.
- Intracellular Loops (ICLs) and C-terminus: Crucial for G protein coupling and the initiation of downstream signaling cascades.

Signaling Pathways

Upon binding of ET-1, the ETAR undergoes a conformational change that facilitates its coupling to and activation of heterotrimeric G proteins. The primary signaling pathway for ETAR involves the Gq/11 family of G proteins. However, studies have also suggested coupling to Gs, Gi2, and G11 in certain cellular contexts.

Primary Gq-Mediated Signaling Pathway:

- Activation: ET-1 binding induces a conformational change in ETAR.
- Gq Coupling: The activated receptor recruits and activates the Gq protein.
- PLCβ Activation: The activated α subunit of Gq (Gαq) stimulates phospholipase Cβ (PLCβ).
- Second Messenger Production: PLCβ hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG).
- Calcium Mobilization: IP3 binds to its receptor on the endoplasmic reticulum, leading to the release of intracellular calcium (Ca2+).

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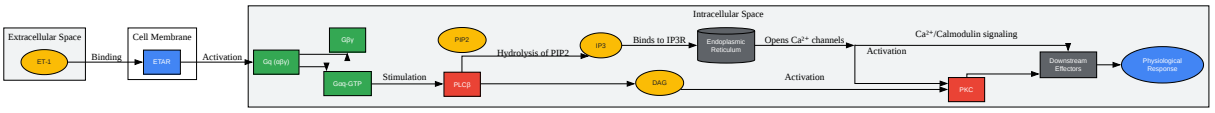
- PKC Activation: DAG and elevated intracellular Ca2+ activate protein kinase C (PKC).
- Downstream Effects: PKC and calcium-calmodulin-dependent kinases phosphorylate various downstream targets, leading to physiological responses such as smooth muscle contraction and cell proliferation.



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ETAR Gq-mediated signaling pathway.

Quantitative Data

Ligand Binding Affinities

The following tables summarize the binding affinities (Ki) of various antagonists and the potencies (EC50) of agonists for the endothelin A receptor.

Table 1: Antagonist Binding Affinities (Ki) for ETAR

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Antagonist	Chemical Class	Species	Ki (nM)	Reference(s)
BQ-123	Peptide	Human	0.1 - 1.0	
Atrasentan	Non-peptide	Human	0.038 - 0.2	
Zibotentan	Non-peptide	Human	2.6 - 35	
Ambrisentan	Non-peptide	Human	0.011 - 0.2	
Bosentan	Non-peptide	Human	1.7 - 21	
Macitentan	Non-peptide	Human	0.2 - 0.5	
IRL 2500	Non-peptide	Human	440	
A-192621	Non-peptide	Human	8200 - 9900	

Table 2: Agonist Potencies (EC50) for ETAR

Agonist	Species	Assay Type	EC50 (nM)	Reference(s)
Endothelin-1	Human	Calcium Mobilization	0.1 - 10	
Endothelin-2	Human	Vasoconstriction	1 - 10	
Sarafotoxin S6b	Human	Phosphoinositide turnover	0.1 - 1	

Experimental Protocols

Cryo-EM Structure Determination of the ETAR-Gq Complex

This protocol outlines the key steps for determining the cryo-EM structure of the ETAR-Gq complex, based on the methodology used for PDB ID 8HCQ.

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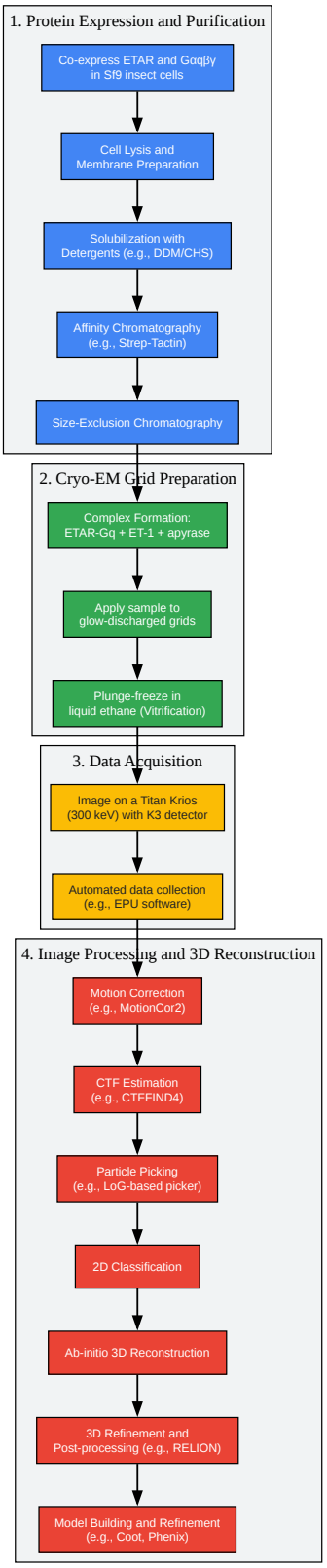

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Cryo-EM workflow for ETAR-Gq complex.

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Detailed Methodology:

- Protein Expression and Purification:
  - Co-express human ETAR and the Gαq, Gβ1, and Gγ2 subunits of the Gq heterotrimer in Spodoptera frugiperda (Sf9) insect cells using a baculovirus expression system.
  - Harvest cells and prepare cell membranes by centrifugation.
  - Solubilize membrane proteins using a detergent mixture, such as dodecyl maltoside (DDM) and cholesteryl hemisuccinate (CHS).
  - Purify the ETAR-Gq complex using affinity chromatography (e.g., Strep-Tactin resin for a Strep-tagged subunit) followed by size-exclusion chromatography to isolate the monodisperse complex.
- Cryo-EM Sample Preparation:
  - Incubate the purified ETAR-Gq complex with a saturating concentration of ET-1 and apyrase (to hydrolyze any remaining GDP).
  - Apply the complex onto glow-discharged cryo-EM grids (e.g., Quantifoil R1.2/1.3).
  - Plunge-freeze the grids in liquid ethane using a vitrification robot (e.g., Vitrobot Mark IV).
- Data Collection:
  - Screen the vitrified grids for optimal ice thickness and particle distribution using a transmission electron microscope (e.g., a Titan Krios) operating at 300 keV.
  - Collect a large dataset of movie-mode images using an automated data collection software (e.g., EPU) on a direct electron detector (e.g., Gatan K3).
- Image Processing and 3D Reconstruction:
  - Perform movie frame alignment and dose-weighting to correct for beam-induced motion.
  - Estimate the contrast transfer function (CTF) for each micrograph.

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- Automatically pick particles corresponding to the ETAR-Gq complex.
- Perform several rounds of 2D classification to remove junk particles and select well-defined particle classes.
- Generate an initial 3D model (ab-initio reconstruction).
- Perform 3D classification and refinement to obtain a high-resolution 3D map.
- Build an atomic model into the cryo-EM density map and refine it using software such as Coot and Phenix.

Radioligand Binding Assay

This protocol describes a competitive radioligand binding assay to determine the affinity (Ki) of unlabeled compounds for the ETAR.

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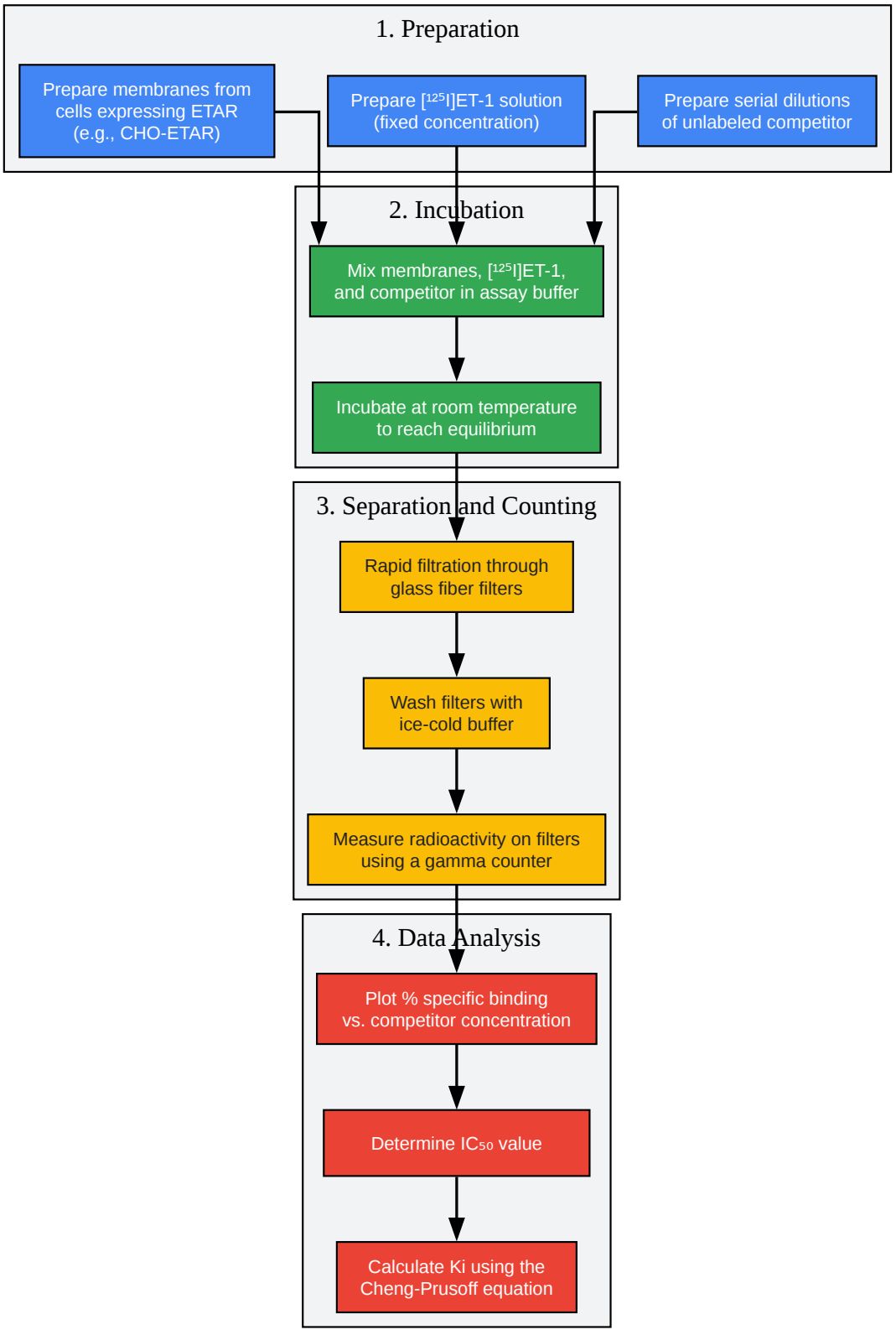

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Radioligand binding assay workflow.

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Detailed Methodology:

- Materials:
  - Cell membranes from a cell line stably expressing human ETAR (e.g., CHO-K1 cells).
  - Radioligand: [^{125}I]ET-1.
  - Unlabeled competitor compounds.
  - Assay buffer (e.g., 50 mM Tris-HCl, 5 mM $MgCl_2$, 0.1% BSA, pH 7.4).
  - Wash buffer (e.g., ice-cold 50 mM Tris-HCl, pH 7.4).
  - Glass fiber filters (e.g., Whatman GF/C).
  - 96-well plates.
  - Filtration apparatus.
  - Gamma counter.
- Procedure:
  - In a 96-well plate, add assay buffer, a fixed concentration of [^{125}I]ET-1 (typically near its Kd value), and varying concentrations of the unlabeled competitor compound.
  - To determine non-specific binding, a parallel set of wells should contain a high concentration of an unlabeled ETAR antagonist (e.g., 1 µM BQ-123).
  - Initiate the binding reaction by adding the cell membranes to each well.
  - Incubate the plate at room temperature for a sufficient time to reach equilibrium (e.g., 60-120 minutes).
  - Terminate the reaction by rapid filtration through glass fiber filters using a cell harvester.
  - Wash the filters multiple times with ice-cold wash buffer to remove unbound radioligand.

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- Measure the radioactivity retained on the filters using a gamma counter.

- Data Analysis:
  - Calculate specific binding by subtracting the non-specific binding from the total binding at each competitor concentration.
  - Plot the percentage of specific binding against the logarithm of the competitor concentration.
  - Fit the data to a sigmoidal dose-response curve to determine the IC_{50} value (the concentration of competitor that inhibits 50% of specific binding).
  - Calculate the inhibitory constant (Ki) using the Cheng-Prusoff equation: $Ki = IC_{50} / (1 + [L]/Kd)$, where [L] is the concentration of the radioligand and Kd is its dissociation constant.

Calcium Mobilization Assay

This protocol describes a fluorescent-based assay to measure changes in intracellular calcium concentration upon ETAR activation.

Detailed Methodology:

- Materials:
  - Cells expressing ETAR (e.g., HEK293 or CHO cells).
  - Calcium-sensitive fluorescent dye (e.g., Fluo-4 AM).
  - Pluronic F-127.
  - Assay buffer (e.g., Hank's Balanced Salt Solution with 20 mM HEPES).
  - ETAR agonists and antagonists.
  - Fluorescence plate reader with an injection system.

- Procedure:

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- Plate the cells in a 96-well black-walled, clear-bottom plate and grow to confluence.
- Prepare a loading solution containing Fluo-4 AM and Pluronic F-127 in assay buffer.
- Remove the growth medium from the cells and add the Fluo-4 AM loading solution.
- Incubate the plate at 37°C for 45-60 minutes to allow the dye to enter the cells and be de-esterified.
- Wash the cells with assay buffer to remove excess dye.
- Place the plate in a fluorescence plate reader.
- Measure the baseline fluorescence.
- Inject the agonist at various concentrations and immediately begin recording the fluorescence intensity over time.
- For antagonist studies, pre-incubate the cells with the antagonist before adding the agonist.

- Data Analysis:
  - The change in fluorescence intensity reflects the change in intracellular calcium concentration.
  - Plot the peak fluorescence response against the logarithm of the agonist concentration.
  - Fit the data to a sigmoidal dose-response curve to determine the EC_{50} value (the concentration of agonist that produces 50% of the maximal response).

Conclusion

The structural and functional characterization of the endothelin A receptor has been significantly advanced by modern techniques such as cryo-electron microscopy. The detailed structural information, combined with quantitative pharmacological data, provides a solid foundation for understanding the molecular basis of ETAR signaling and for the rational design of novel therapeutics targeting this important receptor. The experimental protocols outlined in

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this guide serve as a practical resource for researchers in the field of GPCR biology and drug discovery.

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